

Technical Support Center: Managing Dimethylcadmium Reactivity

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Compound of Interest

Compound Name: Dimethylcadmium

Cat. No.: B1197958

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Disclaimer: **Dimethylcadmium** is an extremely hazardous, pyrophoric, and toxic material. All operations should be conducted only by trained personnel in a properly equipped laboratory with appropriate engineering controls and personal protective equipment. This guide is intended for informational purposes and does not supersede established safety protocols, institutional guidelines, or regulatory requirements.

Frequently Asked Questions (FAQs)

Q1: What is **dimethylcadmium** and why is it so hazardous?

A1: **Dimethylcadmium** ($\text{Cd}(\text{CH}_3)_2$) is a colorless, volatile, and foul-smelling organocadmium compound.^{[1][2]} Its extreme hazard stems from several properties:

- **Pyrophoricity:** It ignites spontaneously upon contact with air.^{[1][3]}
- **Violent Water Reactivity:** It reacts violently with water and moisture, producing flammable methane gas and toxic cadmium oxide vapors.^{[1][2][4]}
- **High Toxicity:** It is acutely toxic if inhaled or ingested, and even small amounts can be fatal.^{[2][4]} Inhalation can lead to severe damage to the liver, kidneys, and central nervous system.^{[4][5]}
- **Carcinogenicity:** **Dimethylcadmium** is classified as a carcinogen.^{[3][4]}

Q2: What are the immediate signs of a reaction with moisture or air?

A2: Upon exposure to air, **dimethylcadmium** will fume, producing visible white fumes of cadmium oxide.[1] Spontaneous ignition is a primary indicator of exposure to air.[1][3][6] Reaction with water is typically violent and explosive, characterized by sudden "explosive jerks" and crackling sounds, accompanied by the release of flammable gas (methane).[4]

Q3: What personal protective equipment (PPE) is mandatory when working with **dimethylcadmium**?

A3: A comprehensive PPE ensemble is required:

- Body Protection: A flame-resistant lab coat is mandatory.[2][7] Clothing worn underneath should be made of natural fibers like cotton or wool, as synthetic clothing is strongly discouraged.[8]
- Hand Protection: Double gloving is recommended. Wear nitrile gloves underneath Silver Shield/4H or neoprene gloves.[2][7] Do not use latex gloves.[2] Fire-retardant gloves are recommended for handling larger quantities.[7][9]
- Eye/Face Protection: ANSI Z.87.1-compliant safety goggles must be worn.[2] A full face shield is required over the goggles whenever there is a splash, fire, or explosion risk.[6][7][10]
- Respiratory Protection: Work must be conducted in a certified chemical fume hood or a glove box.[2][11] If there is a risk of inhalation exposure, a NIOSH-certified respirator with an organic vapor cartridge may be necessary.[6]

Q4: How should **dimethylcadmium** be stored to prevent accidental reactions?

A4: Storage must rigorously exclude air and moisture:

- Primary Container: Keep in the original manufacturer's container, which must be tightly sealed.[2] Opened containers must be carefully resealed.[2]
- Inert Atmosphere: Whenever possible, store inside a glove box under an inert atmosphere (e.g., argon or nitrogen).[2][8] If a glove box is not available, a nitrogen-filled desiccator is an alternative.[5][12]

- Secondary Containment: Store bottles inside the original metal shipping can or another form of leak-proof secondary containment.[13]
- Location: Store in a cool, dry, well-ventilated, and flameproof area away from heat, sparks, and open flames.[2][14] It must be isolated from incompatible materials like oxidizers, acids, and any water sources.[2]

Q5: What is the correct fire extinguisher to use for a **dimethylcadmium** fire?

A5: DO NOT use water, foam, or halogenated extinguishers.[2][6] Use a Class D dry powder extinguisher (e.g., Met-L-X) or smother the fire with dry sand, soda ash, or powdered lime.[8][10][13] A standard ABC dry chemical extinguisher may be suitable for fires involving **dimethylcadmium** dissolved in an organic solvent, but a Class D extinguisher is preferred for the neat reagent.[10][12]

Troubleshooting Guide

Issue / Observation	Potential Cause	Immediate Action & Solution
White fumes emanating from a connection or septum.	Compromised inert atmosphere; a small leak is allowing moisture/air to react with dimethylcadmium vapor.	1. Do not panic. Ensure you are wearing all appropriate PPE. 2. If working in a fume hood, slightly increase the inert gas flow to create a more positive pressure. 3. Check all connections for tightness. If a septum is leaking, consider applying a small amount of vacuum grease or replacing it under a strong counterflow of inert gas. 4. Have a container of dry sand or powdered lime within arm's reach to extinguish any small flames that may appear. [12]
A small, localized flame appears at the tip of a transfer needle (cannula).	The small amount of reagent at the needle tip is exposed to air upon exiting the reaction vessel.	1. This is a common occurrence and is often referred to as a "pilot light." [12] 2. Remain calm. The fire is localized and will self-extinguish once the reagent is consumed. 3. You can extinguish it by dipping the needle tip into a beaker of dry sand. [12] 4. DO NOT use a paper towel or Kimwipe to extinguish the flame.
Reaction mixture turns cloudy or a precipitate forms unexpectedly.	Contamination with water or oxygen, leading to the formation of insoluble cadmium oxides or hydroxides.	1. The reaction is likely compromised. Do not proceed with adding more reagents. 2. Maintain the inert atmosphere and allow the reaction to stir to ensure any reactive species are consumed. 3. Plan to

quench the entire reaction mixture following the appropriate quenching protocol (see Experimental Protocols).
4. Review your glassware drying and inert atmosphere setup procedures to identify the source of the leak before attempting the experiment again.[\[15\]](#)[\[16\]](#)

A spill occurs inside the fume hood.

Accidental breakage, syringe failure, or cannula mishap.

1. Alert personnel in the lab immediately. 2. If the spill ignites, use a Class D fire extinguisher or cover the spill completely with dry sand or powdered lime to smother it.[\[8\]](#)
3. Keep the fume hood sash as low as possible.[\[11\]](#) 4. Once the initial reaction is controlled, the residue must be carefully quenched. Slowly add isopropanol to the sand/reagent mixture.[\[8\]](#)[\[10\]](#)
After the reaction subsides, a 1:1 mixture of isopropanol/water can be added, followed by water.[\[17\]](#)
5. Collect the quenched material and dispose of it as hazardous waste.[\[8\]](#) For large spills, evacuate and call emergency services.[\[13\]](#)

Data Presentation

Table 1: Physical and Reactivity Properties of **Dimethylcadmium**

Property	Value	Citation
Chemical Formula	$\text{Cd}(\text{CH}_3)_2$	[1]
Molecular Weight	142.48 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Foul, disagreeable, metallic	[1][3]
Density	1.985 g/mL at 20°C	[1]
Melting Point	-4.5 °C	[1]
Boiling Point	105.5 - 106 °C	[1]
Vapor Pressure	~28-33 mmHg at 20-25 °C	[1][2]
Flash Point	-18 °C	[1]
Auto-ignition Temp.	< 100 °C (Pyrophoric)	[1][6]
Reactivity with Water	Violent, produces flammable methane gas	[1][3]
Reactivity with Air	Pyrophoric, ignites spontaneously	[1][3]

Experimental Protocols

Protocol 1: Quenching of Residual Dimethylcadmium and Contaminated Glassware

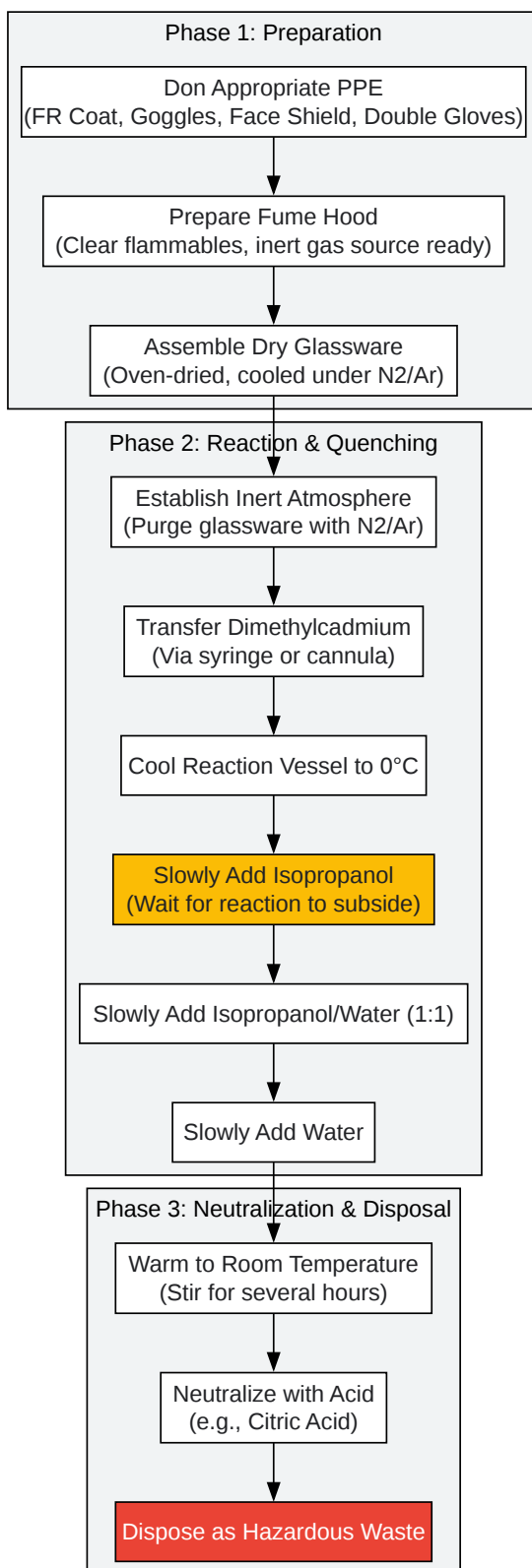
This protocol outlines the procedure for safely neutralizing small quantities of **dimethylcadmium** remaining in reaction vessels or on contaminated equipment.

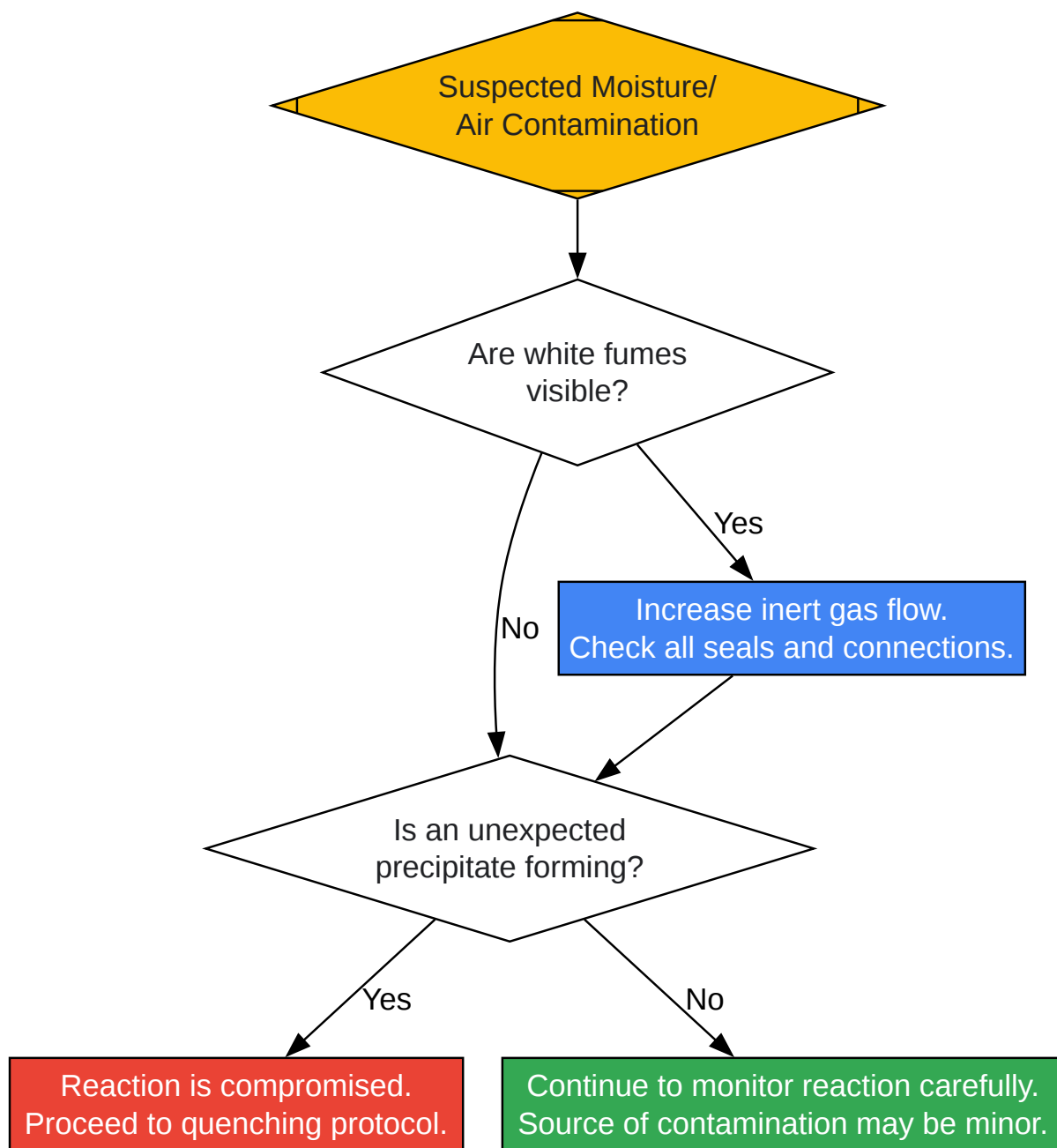
Methodology:

- Preparation: Conduct the entire procedure in a certified chemical fume hood under an inert atmosphere (Nitrogen or Argon).[17] Ensure a cooling bath (e.g., ice/water) is ready. Remove all other flammable materials from the hood.[17]

- Inerting and Cooling: The flask containing the residual **dimethylcadmium** is placed under a positive pressure of inert gas, vented through an oil bubbler.[\[17\]](#) If the residue is in a non-sealable vessel, place it inside a larger flask that can be inerted. Cool the flask to 0 °C using the ice bath.[\[17\]](#)
- Initial Quenching: Slowly and dropwise, add a less reactive alcohol, such as isopropanol.[\[8\]](#) [\[17\]](#) Isopropanol reacts less vigorously than water.[\[17\]](#) Add it until the vigorous reaction (gas evolution, heat) subsides.
- Secondary Quenching: Once the reaction with isopropanol is minimal, slowly add a 1:1 mixture of isopropanol and water.[\[17\]](#)
- Final Quenching: After the reaction with the alcohol/water mixture ceases, slowly add water dropwise until no further reaction is observed.[\[17\]](#)
- Neutralization and Disposal: Remove the ice bath and allow the mixture to warm to room temperature, stirring for several hours to ensure complete reaction.[\[17\]](#) Neutralize the solution with citric or acetic acid.[\[17\]](#) The final aqueous solution can then be disposed of in an appropriate hazardous waste container.

Visualizations





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